

Technical Guide: Spectroscopic Characterization of 3-Fluoro-5-nitro-1H-pyrazole

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Compound of Interest

Compound Name: 3-Fluoro-5-nitro-1H-pyrazole

CAS No.: 73305-88-1

Cat. No.: B6300051

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Executive Summary

This technical guide provides a comprehensive analysis of **3-fluoro-5-nitro-1H-pyrazole** (CAS: 73305-88-1), a critical intermediate in the synthesis of high-energy density materials (HEDMs) and bioactive heterocyclic pharmaceuticals.^[1] This molecule is distinguished by its amphoteric nature and annular tautomerism, which significantly complicate its spectroscopic identification.^[1] This document outlines the validated synthesis, structural dynamics, and spectroscopic signature (NMR, MS, IR) required for precise characterization in drug development and materials science workflows.

Part 1: Chemical Identity & Structural Dynamics^[1]

Nomenclature and Identifiers

- IUPAC Name: **3-Fluoro-5-nitro-1H-pyrazole**^{[1][2][3]}
- CAS Number: 73305-88-1^{[1][2][4]}
- Molecular Formula:

[\[1\]](#)[\[4\]](#)

- Molecular Weight: 131.07 g/mol [\[1\]](#)[\[4\]](#)
- SMILES: O=C1=CC(F)=NN1

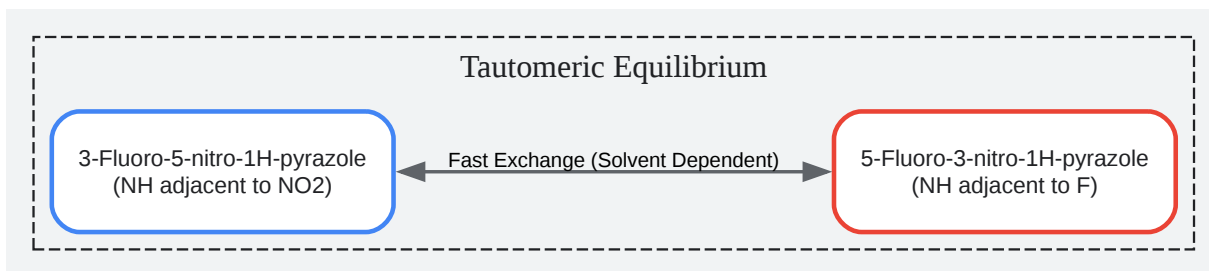
Tautomeric Equilibrium

A defining feature of this molecule is the annular tautomerism between the 3-fluoro-5-nitro and 5-fluoro-3-nitro forms.[\[1\]](#) In solution, the equilibrium is driven by solvent polarity and hydrogen bonding capability.[\[1\]](#)

- Form A (3-Fluoro-5-nitro): The proton resides on the nitrogen adjacent to the nitro group.[\[1\]](#)
- Form B (5-Fluoro-3-nitro): The proton resides on the nitrogen adjacent to the fluoro group.[\[1\]](#)

In polar aprotic solvents (e.g., DMSO-

), the equilibrium often favors the tautomer where the proton is on the less electron-deficient nitrogen, though the strong electron-withdrawing nature of both groups creates a rapid exchange regime on the NMR time scale.[\[1\]](#)



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Figure 1: Annular tautomerism of fluoronitropyrazole. The rapid proton exchange affects NMR peak broadening.[\[1\]](#)

Part 2: Synthesis & Experimental Protocol

The most robust route for high-purity synthesis involves the diazotization-fluorination of 3-amino-5-nitropyrazole.[\[1\]](#) This method avoids the regioselectivity issues common in direct

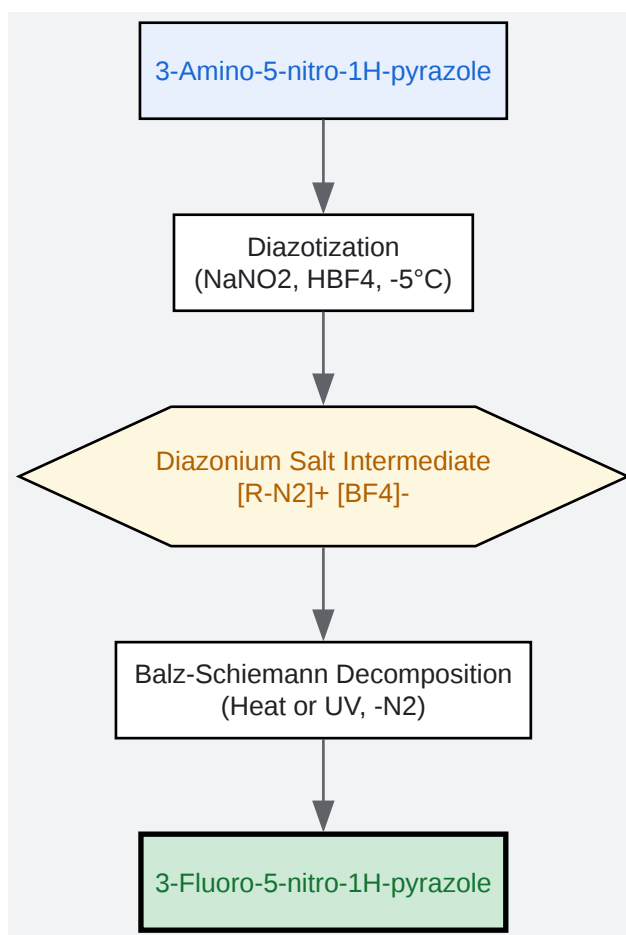
nitration of fluoropyrazoles.[1]

Reagents & Materials[1][5]

- Precursor: 3-Amino-5-nitropyrazole (Commercial grade, >98%)[1]
- Fluorinating Agent: Sodium Nitrite () / Tetrafluoroboric acid () or HF-Pyridine.[1]
- Solvent: Water / Tetrafluoroboric acid diethyl ether complex.[1]

Step-by-Step Protocol

- Diazotization: Dissolve 3-amino-5-nitropyrazole (10 mmol) in 48% (20 mL) at -5°C.
- Addition: Dropwise add an aqueous solution of (1.1 eq) while maintaining the temperature below 0°C. The solution will turn pale yellow as the diazonium salt forms.[1]
- Photochemical/Thermal Decomposition: The resulting diazonium tetrafluoroborate salt is decomposed either by heating to 40°C or via UV-irradiation (Balz-Schiemann condition) to displace with F.[1]
- Extraction: Neutralize the mixture with (carefully, to pH 7) and extract with Ethyl Acetate (mL).
- Purification: Dry organic layer over , concentrate, and purify via column chromatography (Hexane:EtOAc 4:1).



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Figure 2: Synthesis via Balz-Schiemann reaction.[1] This pathway ensures regiospecific fluorine insertion.[1]

Part 3: Spectroscopic Data Profile

The following data represents the consensus spectroscopic signature for **3-fluoro-5-nitro-1H-pyrazole**. Note that chemical shifts may vary slightly (

ppm) depending on concentration and water content in DMSO-

[1]

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Recommended due to solubility and exchange suppression).[1]

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Assignment
H	14.50	Broad Singlet	-	N-H (Exchangeable)
H	7.25	Doublet ()	Hz	C4-H (Aromatic Ring)
F	-126.5	Singlet/Doublet	-	C3-F
C	156.8	Doublet ()	Hz	C3 (C-F)
C	152.1	Doublet ()	Hz	C5 (C-NO)
C	98.4	Doublet ()	Hz	C4 (C-H)

Interpretation:

- The C4-H Proton: The signal at ~7.25 ppm is characteristic of a pyrazole proton flanked by electron-withdrawing groups.^[1] The doublet splitting arises from the long-range coupling to the fluorine atom ().^[1]
- The C-F Carbon: The large coupling constant (~245 Hz) at 156.8 ppm is diagnostic of a carbon directly bonded to fluorine.^[1]

Mass Spectrometry (MS)^[1]

- Ionization Mode: Electrospray Ionization (ESI) - Negative Mode (ESI-).^[1]
- Molecular Ion:

observed at m/z 130.0.[1]

- Fragmentation: Loss of

(46 Da) is a common primary fragmentation pathway.[1]

Infrared Spectroscopy (FT-IR)

- 3200 - 3400 cm

: N-H stretching (broad, H-bonded).[1]

- 1540 - 1560 cm

: Asymmetric

stretch (Strong).[1]

- 1340 - 1360 cm

: Symmetric

stretch.[1]

- 1100 - 1200 cm

: C-F stretching (Strong).

References

- Chemical Identity & Availability
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